

Technical Guide: Physicochemical Properties and Synthesis of 4-Methoxy-3-methylbenzyl chloride

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Compound of Interest

Compound Name: 4-Methoxy-3-methylbenzyl chloride

Cat. No.: B1345713

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties—specifically the boiling point and density—of **4-Methoxy-3-methylbenzyl chloride** ($C_9H_{11}ClO$). Furthermore, it outlines a detailed experimental protocol for its synthesis via the chlorination of 4-methoxy-3-methylbenzyl alcohol. This document is intended to serve as a practical resource for professionals in the fields of chemical research and drug development.

Core Physicochemical Data

The essential physical properties of **4-Methoxy-3-methylbenzyl chloride** are summarized in the table below for quick reference.

Property	Value	Conditions
Boiling Point	143 °C	at 25 mmHg
Density	1.11 g/cm ³	Not Specified

Experimental Protocols

While specific experimental records detailing the determination of the boiling point and density for this particular compound are not readily available in the cited literature, standard laboratory procedures for such measurements are well-established. Below are generalized protocols for these determinations, followed by a detailed synthesis procedure.

Determination of Boiling Point under Reduced Pressure

The boiling point of **4-Methoxy-3-methylbenzyl chloride** was determined under reduced pressure to prevent decomposition at higher temperatures. A typical procedure for such a measurement is as follows:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a Claisen adapter, a thermometer, a condenser, and a receiving flask. The entire system is connected to a vacuum pump with a manometer to monitor the pressure.
- **Sample Preparation:** The liquid sample, **4-Methoxy-3-methylbenzyl chloride**, is placed in the round-bottom flask along with a few boiling chips or a magnetic stirrer to ensure smooth boiling.
- **Vacuum Application:** The system is carefully evacuated to the desired pressure, in this case, 25 mmHg.
- **Heating:** The flask is gently heated using a heating mantle or an oil bath.
- **Boiling Point Measurement:** The temperature is recorded when the liquid boils and a steady stream of condensate is observed on the thermometer bulb and in the condenser. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of a liquid organic compound such as **4-Methoxy-3-methylbenzyl chloride** is typically determined using a pycnometer or a digital density meter.[\[1\]](#)[\[2\]](#)[\[3\]](#) A general protocol using a pycnometer is described below:

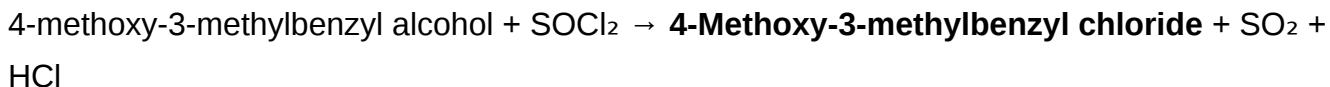
- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately (m_1).

- **Filling with Sample:** The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped. The temperature of the sample is allowed to equilibrate to a known temperature (e.g., 25 °C).
- **Weighing:** The filled pycnometer is weighed again to determine the mass of the liquid (m_2).
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the calibrated volume of the pycnometer.

Synthesis of 4-Methoxy-3-methylbenzyl chloride

A representative method for the synthesis of **4-Methoxy-3-methylbenzyl chloride** is the chlorination of 4-methoxy-3-methylbenzyl alcohol using a suitable chlorinating agent, such as thionyl chloride (SOCl_2), in an inert solvent.

Reaction Scheme:



Materials:

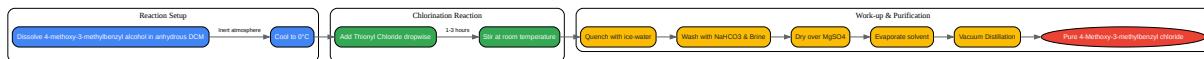
- 4-methoxy-3-methylbenzyl alcohol
- Thionyl chloride (SOCl_2)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent
- Triethylamine or pyridine (optional, as a base to neutralize HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: A solution of 4-methoxy-3-methylbenzyl alcohol (1.0 equivalent) in anhydrous dichloromethane is prepared in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, under an inert atmosphere (e.g., nitrogen or argon). The flask is cooled to 0 °C in an ice bath.
- Addition of Chlorinating Agent: Thionyl chloride (1.1 to 1.5 equivalents) is added dropwise to the cooled solution over a period of 30 minutes. If a base is used, it is typically added prior to the thionyl chloride.
- Reaction: The reaction mixture is allowed to warm to room temperature and stirred for several hours (typically 1-3 hours). The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, the reaction is carefully quenched by pouring it into a mixture of ice and water. The organic layer is separated using a separatory funnel.
- Purification: The organic layer is washed sequentially with saturated aqueous sodium bicarbonate solution (to neutralize excess acid) and brine. It is then dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Final Product: The crude product can be further purified by vacuum distillation to yield pure **4-Methoxy-3-methylbenzyl chloride**.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methoxy-3-methylbenzyl chloride** from its corresponding alcohol.



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Caption: Workflow for the synthesis of **4-Methoxy-3-methylbenzyl chloride**.

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